

# An In-depth Technical Guide to Diisopropanolamine: Structural Isomers and Synthesis

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## Compound of Interest

Compound Name: Diisopropanolamine

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This technical guide provides a comprehensive overview of **diisopropanolamine** (DIPA), focusing on its structural isomers, detailed synthesis protocols for the principal isomer, and a comparative summary of its physicochemical properties. This document is intended to serve as a critical resource for professionals engaged in chemical research and development.

## Structural Isomers of Diisopropanolamine

**Diisopropanolamine** ( $C_6H_{15}NO_2$ ) is a secondary amino compound and an aminodiol.<sup>[1]</sup> The term "**diisopropanolamine**" most commonly refers to N,N-bis(2-hydroxypropyl)amine, also known by the IUPAC name 1,1'-iminobis(propan-2-ol).<sup>[1][2]</sup> This is the primary and most commercially significant isomer.

The existence of structural isomers arises from the potential points of attachment of the propyl chains to the central nitrogen atom and the position of the hydroxyl (-OH) group on those chains. The synthesis of DIPA is typically achieved through the reaction of ammonia with propylene oxide. The regioselectivity of the epoxide ring-opening reaction dictates the resulting isomer.

- **Primary Isomer:** N,N-bis(2-hydroxypropyl)amine (CAS: 110-97-4) This isomer is formed when the nucleophilic attack of the amine occurs at the less sterically hindered carbon of the

propylene oxide ring. This pathway is kinetically favored and leads to the hydroxyl group being on the second carbon of the propyl chain. The vast majority of commercially produced DIPA consists of this isomer.[3]

Structure:

- Other Potential Isomers While N,N-bis(2-hydroxypropyl)amine is the predominant form, industrial synthesis methods can produce a mixture containing 4-10% of other isomers.[3] These include:
  - N,N-bis(1-hydroxy-2-propyl)amine: Formed from attack at the more substituted carbon of propylene oxide.
  - N-(1-hydroxy-2-propyl)-N-(2-hydroxypropyl)amine: A mixed isomer resulting from both types of ring-opening.

The separation of these isomers is challenging due to their similar physical properties, making high-purity N,N-bis(2-hydroxypropyl)amine a more valuable product for applications in pharmaceuticals and pesticides where isomer purity is critical.[3]

## Synthesis of N,N-bis(2-hydroxypropyl)amine

The industrial synthesis of high-purity N,N-bis(2-hydroxypropyl)amine is achieved through the direct reaction of ammonia with propylene oxide under controlled high-temperature and high-pressure conditions. Water is often used as a catalyst.[4][5]

## Experimental Protocol: Ammonolysis of Propylene Oxide

This protocol is synthesized from established industrial methods described in the literature.[3][6]

Objective: To synthesize **Diisopropanolamine** (DIPA) with a high purity of the N,N-bis(2-hydroxypropyl)amine isomer (>99%).[3]

Materials:

- Liquid Ammonia ( $\text{NH}_3$ )
- Propylene Oxide ( $\text{C}_3\text{H}_6\text{O}$ )
- Water ( $\text{H}_2\text{O}$ )

#### Equipment:

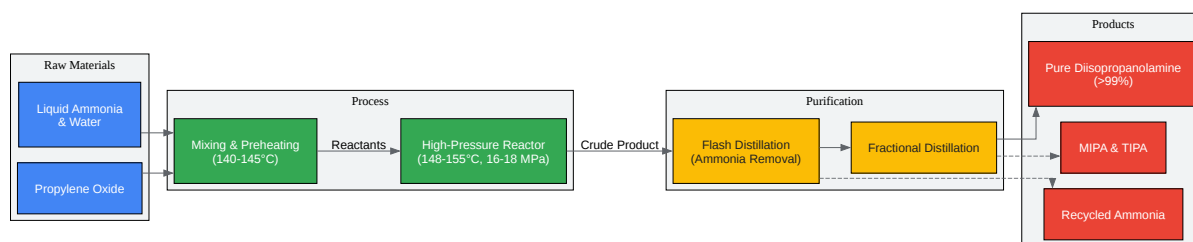
- High-pressure chemical reactor
- Preheating system
- Flash distillation column
- Fractional distillation (rectification) column

#### Procedure:

- Feed Preparation: An aqueous ammonia solution is prepared by mixing liquid ammonia and water. This solution is then thoroughly mixed with propylene oxide. The molar ratio of ammonia to propylene oxide is critical and is controlled within a range of 5:1 to 8:1 to favor the formation of **diisopropanolamine** while minimizing triisopropanolamine.[3]
- Preheating: The reactant mixture is preheated to a temperature of 140–145°C.[3]
- Reaction: The preheated mixture is fed into a high-pressure reactor. The reaction is maintained under the following conditions:
  - Temperature: 148–155°C[3]
  - Pressure: 16.0–18.0 MPa[3]
  - Reaction Time: The mixture is held under these conditions for 1.5 to 3 hours to ensure the reaction proceeds to completion.[3]
- Separation and Purification:

- Flash Distillation: The resulting product mixture is first sent to a flash distillation tower to separate the unreacted ammonia, which can be recycled.[3]
- Fractional Distillation: The remaining mixture of isopropanolamines (mono-, di-, and tri-) is then separated via fractional distillation (rectification) to isolate the **diisopropanolamine** product.[3][6] This step yields a DIPA product with a purity exceeding 99%, with isomer content below 1%.[3]

## Synthesis Workflow Diagram



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Caption: High-pressure synthesis workflow for **Diisopropanolamine**.

## Physicochemical Properties

The following table summarizes the key quantitative properties for the primary isomer, N,N-bis(2-hydroxypropyl)amine. Data for other structural isomers is not readily available due to their low abundance and the difficulty in their isolation.

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>15</sub> NO <sub>2</sub>	[2][6]
Molecular Weight	133.19 g/mol	[1][6]
Appearance	White to yellow crystalline solid or colorless liquid	[1][2][6]
Odor	Ammoniacal, fishy	[2][7]
Melting Point	42-45 °C	[2][6][7]
Boiling Point	249-250 °C (at 745 mmHg)	[2][6][7]
Density	1.004 g/mL (at 25 °C)	[2][6]
Water Solubility	870 g/L (at 20 °C)	[2][6][8]
Refractive Index	1.4615–1.4635	[2][6]
Flash Point	130 °C (266 °F)	[8]
pKa	14.54 (Predicted)	[2][7]
Vapor Pressure	0.02 hPa (at 20 °C)	[2][7]
LogP	-0.79 (at 20 °C)	[2][7]

## Conclusion

N,N-bis(2-hydroxypropyl)amine is the principal and most well-characterized structural isomer of **diisopropanolamine**. Its synthesis is a well-established industrial process involving the high-pressure, high-temperature reaction of ammonia and propylene oxide. Controlling reaction parameters, particularly the reactant molar ratio, is crucial for achieving high purity and minimizing the formation of other isomers and byproducts. The detailed physicochemical data available for this isomer facilitates its application in diverse fields, including pharmaceuticals, metalworking, and gas treatment, where its properties as a buffer, emulsifier, and chemical intermediate are highly valued.[1][2]

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